

A Technical Guide to N-alpha-Fmoc-O-tert-butyl-L-serine

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Fmoc-Nhser(Tbu)-OH*

Cat. No.: *B8081897*

[Get Quote](#)

CAS Number: 71989-33-8

Synonyms: Fmoc-L-Ser(tBu)-OH, N-Fmoc-O-t-butyl-L-serine

This document provides an in-depth technical overview of N-alpha-Fmoc-O-tert-butyl-L-serine, a critical amino acid derivative for researchers, chemists, and professionals involved in peptide synthesis and drug development. It serves as an essential building block in the assembly of peptides and peptide-based therapeutics.[\[1\]](#)[\[2\]](#)[\[3\]](#)

Physicochemical Properties

N-alpha-Fmoc-O-tert-butyl-L-serine is a white to light yellow crystalline powder.[\[4\]](#) Its key properties are summarized below, providing essential data for experimental design and execution.

Property	Value	Source
CAS Number	71989-33-8	[1] [2]
Molecular Formula	C ₂₂ H ₂₅ NO ₅	[1] [2]
Molecular Weight	383.4 g/mol	[1] [2]
Appearance	White powder	[1]
Melting Point	125 - 140 °C	[1]
Purity	≥ 99.5% (Chiral HPLC)	[1]
Optical Rotation	[a]D ²⁰ = +25 ±3° (c=1 in EtOAc)	[1]
Solubility	Soluble in Chloroform, Dichloromethane, Ethyl Acetate, DMSO, Acetone. [4]	
Storage	Store refrigerated (0 - 8°C) and desiccated.	[1] [5]

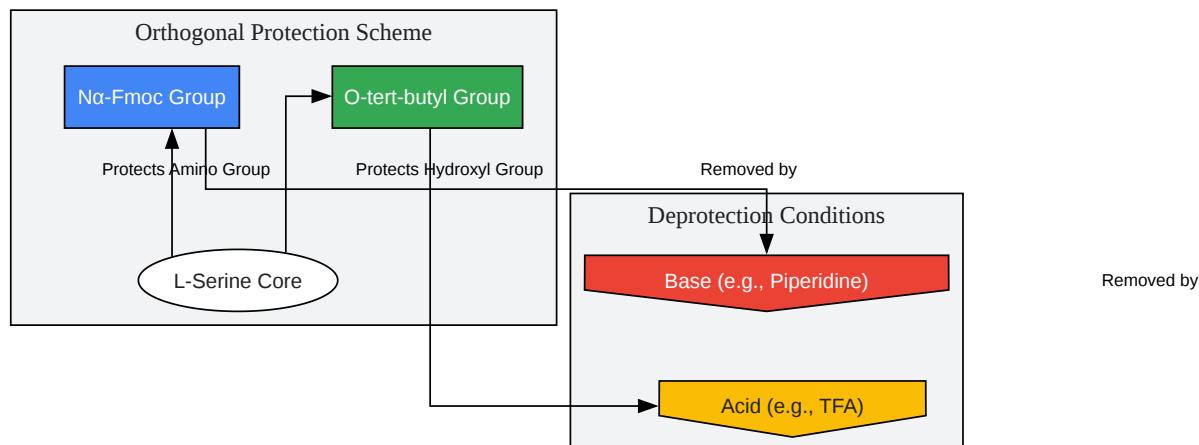
Core Applications and Orthogonal Protection Strategy

The primary application of Fmoc-Ser(tBu)-OH is as a protected amino acid building block in Solid-Phase Peptide Synthesis (SPPS).[\[1\]](#)[\[2\]](#) Its structure is designed around an orthogonal protection scheme, which is fundamental to the success of modern Fmoc-based peptide synthesis.[\[6\]](#)[\[7\]](#)

- N-alpha-Fmoc Group: The fluorenylmethyloxycarbonyl (Fmoc) group protects the alpha-amino terminus. It is base-labile and is typically removed using a solution of piperidine in a polar aprotic solvent like dimethylformamide (DMF).[\[6\]](#)[\[7\]](#) This allows for the sequential addition of amino acids to the N-terminus of the growing peptide chain.
- O-tert-butyl Group: The tert-butyl (tBu) group protects the hydroxyl side chain of the serine residue. This group is stable to the basic conditions used for Fmoc removal but is labile to

strong acids.[2][8] It is typically removed during the final cleavage step from the solid support resin, using reagents like trifluoroacetic acid (TFA).[8]

This dual-protection strategy ensures that the reactive side chain of serine does not interfere with the peptide bond formation during the coupling steps.[6] This precise control is crucial in the development of peptide-based therapeutics, where specific amino acid sequences are required for biological activity.[1][3]



[Click to download full resolution via product page](#)

Caption: Orthogonal protection and deprotection of Fmoc-Ser(tBu)-OH.

Experimental Protocol: Use in Fmoc Solid-Phase Peptide Synthesis (SPPS)

The following is a generalized protocol for the incorporation of an Fmoc-Ser(tBu)-OH residue into a peptide chain during automated or manual SPPS. This cycle is repeated for each amino acid in the sequence.

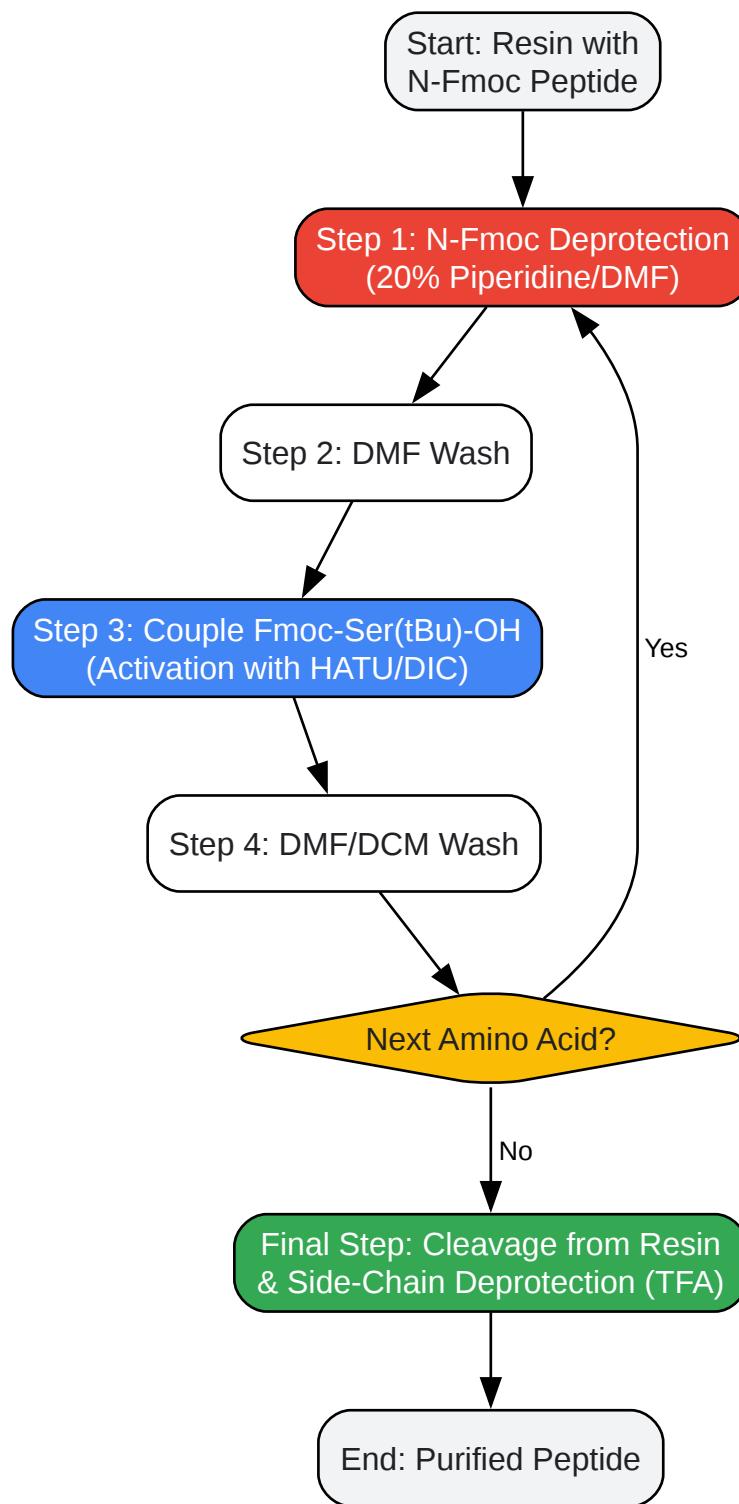
Materials:

- Fmoc-protected amino acid-loaded resin
- Fmoc-Ser(tBu)-OH
- Deprotection Solution: 20% piperidine in DMF
- Coupling/Activation Reagents:
 - Option A: N,N'-Diisopropylcarbodiimide (DIC) and Hydroxybenzotriazole (HOBr)
 - Option B: HATU (1-[Bis(dimethylamino)methylene]-1H-1,2,3-triazolo[4,5-b]pyridinium 3-oxid hexafluorophosphate) and N,N-Diisopropylethylamine (DIEA)
- Solvents: Dimethylformamide (DMF), Dichloromethane (DCM)

The SPPS Cycle

- Resin Preparation: The solid support resin (e.g., Wang or Rink Amide) with the nascent peptide chain is swelled in DMF within a reaction vessel.
- N-alpha-Fmoc Deprotection:
 - The terminal Fmoc group on the resin-bound peptide is removed by treating it with the deprotection solution (20% piperidine in DMF).
 - This reaction is typically performed for 5-20 minutes to expose the free primary amine.
 - The resin is then thoroughly washed with DMF to remove excess piperidine and the cleaved Fmoc adduct.
- Fmoc-Ser(tBu)-OH Coupling:
 - In a separate vessel, Fmoc-Ser(tBu)-OH (typically 2-5 equivalents relative to the resin loading) is pre-activated by dissolving it in DMF with coupling reagents.^[9]
 - Using DIC/HOBr: The Fmoc-amino acid is reacted with equivalent amounts of DIC and HOBr.^[9]

- Using HATU/DIEA: The Fmoc-amino acid is dissolved with HATU, and the reaction is initiated by the addition of the base DIEA.
- The activated Fmoc-Ser(tBu)-OH solution is added to the reaction vessel containing the deprotected resin.
- The coupling reaction proceeds for 30-60 minutes at room temperature with agitation.[10] A completion test (e.g., Kaiser test) can be performed.[10]
- Washing: After coupling, the resin is washed extensively with DMF and DCM to remove excess reagents and by-products, yielding the elongated peptide chain, now one residue longer and N-terminally protected with the Fmoc group from the serine derivative.
- Final Cleavage and Side-Chain Deprotection:
 - Once the entire peptide sequence is assembled, the peptide is cleaved from the resin.
 - A cleavage cocktail, most commonly containing a high concentration of Trifluoroacetic Acid (TFA), is used.
 - This strong acid simultaneously cleaves the peptide from the resin and removes the acid-labile side-chain protecting groups, including the tert-butyl ether from the serine residue(s). [2][8]

[Click to download full resolution via product page](#)

Caption: Standard workflow for Fmoc-SPPS incorporating Fmoc-Ser(tBu)-OH.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. chemimpex.com [chemimpex.com]
- 2. peptide.com [peptide.com]
- 3. chemimpex.com [chemimpex.com]
- 4. FMOC-O-tert-Butyl-L-serine | 71989-33-8 [chemicalbook.com]
- 5. L-Serine- $\delta^{13}\text{C}$ -Fmoc, $\delta^{13}\text{C}$ -i-butyl ether (1- A^1C , 99%) - Cambridge Isotope Laboratories, CLM-8167-0.25 [isotope.com]
- 6. peptide.com [peptide.com]
- 7. Introduction to Peptide Synthesis - PMC [pmc.ncbi.nlm.nih.gov]
- 8. peptide.com [peptide.com]
- 9. academic.oup.com [academic.oup.com]
- 10. rsc.org [rsc.org]
- To cite this document: BenchChem. [A Technical Guide to N-alpha-Fmoc-O-tert-butyl-L-serine]. BenchChem, [2025]. [Online PDF]. Available at: <https://www.benchchem.com/product/b8081897#cas-number-for-n-alpha-fmoc-o-tert-butyl-l-serine>

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com